

Application Notes and Protocols: JH-XI-10-02

Stock Solution Preparation

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Compound of Interest

Compound Name: JH-XI-10-02

Cat. No.: B8117260

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **JH-XI-10-02**, a potent and selective proteolysis-targeting chimera (PROTAC) designed to degrade Cyclin-Dependent Kinase 8 (CDK8). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

JH-XI-10-02 is a bivalent molecule that functions as a CDK8 degrader.^{[1][2][3]} It operates by simultaneously binding to CDK8 and the E3 ubiquitin ligase Cereblon (CRBN), thereby inducing the ubiquitination and subsequent proteasomal degradation of CDK8.^{[4][5][6]} This targeted protein degradation mechanism makes **JH-XI-10-02** a valuable tool for studying the roles of CDK8 in various signaling pathways and its potential as a therapeutic target. CDK8 is known to be involved in pathways such as the Wnt- β -catenin, TGF- β , and p53 signaling pathways.^{[5][6]}

Chemical Properties and Solubility

A summary of the key chemical properties of **JH-XI-10-02** is presented in the table below. This information is essential for accurate stock solution preparation and handling.

Property	Value	Reference(s)
Molecular Weight	~920.14 g/mol	[1][2]
Formula	C ₅₃ H ₆₉ N ₅ O ₉	[1][2]
CAS Number	2209085-22-1	[1][2]
Appearance	Solid powder	[1][7]
Solubility (DMSO)	Up to 100 mg/mL (with sonication)	[1][2]
Purity	≥98% (HPLC)	

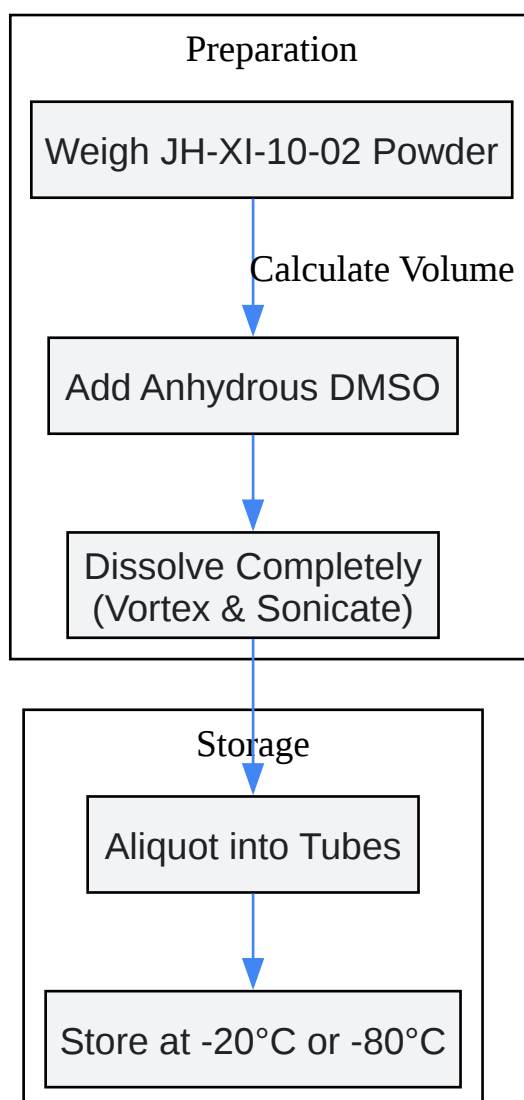
Experimental Protocols

Materials and Equipment

- **JH-XI-10-02** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

Stock Solution Preparation Workflow

The following diagram illustrates the general workflow for preparing a **JH-XI-10-02** stock solution.



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Caption: Workflow for **JH-XI-10-02** stock solution preparation.

Detailed Protocol for a 10 mM Stock Solution

- Calculation:
 - To prepare a 10 mM stock solution, first determine the required mass of **JH-XI-10-02** and the volume of DMSO.
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$

- For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 920.14 \text{ g/mol} / 1000 = 9.20 \text{ mg}$
- Weighing:
 - Carefully weigh out the calculated mass of **JH-XI-10-02** powder using a calibrated analytical balance. It is recommended to do this in a chemical fume hood.
- Dissolution:
 - Transfer the weighed powder to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, sonicate the solution in an ultrasonic bath for 5-10 minutes.[\[1\]](#)[\[2\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[2\]](#)

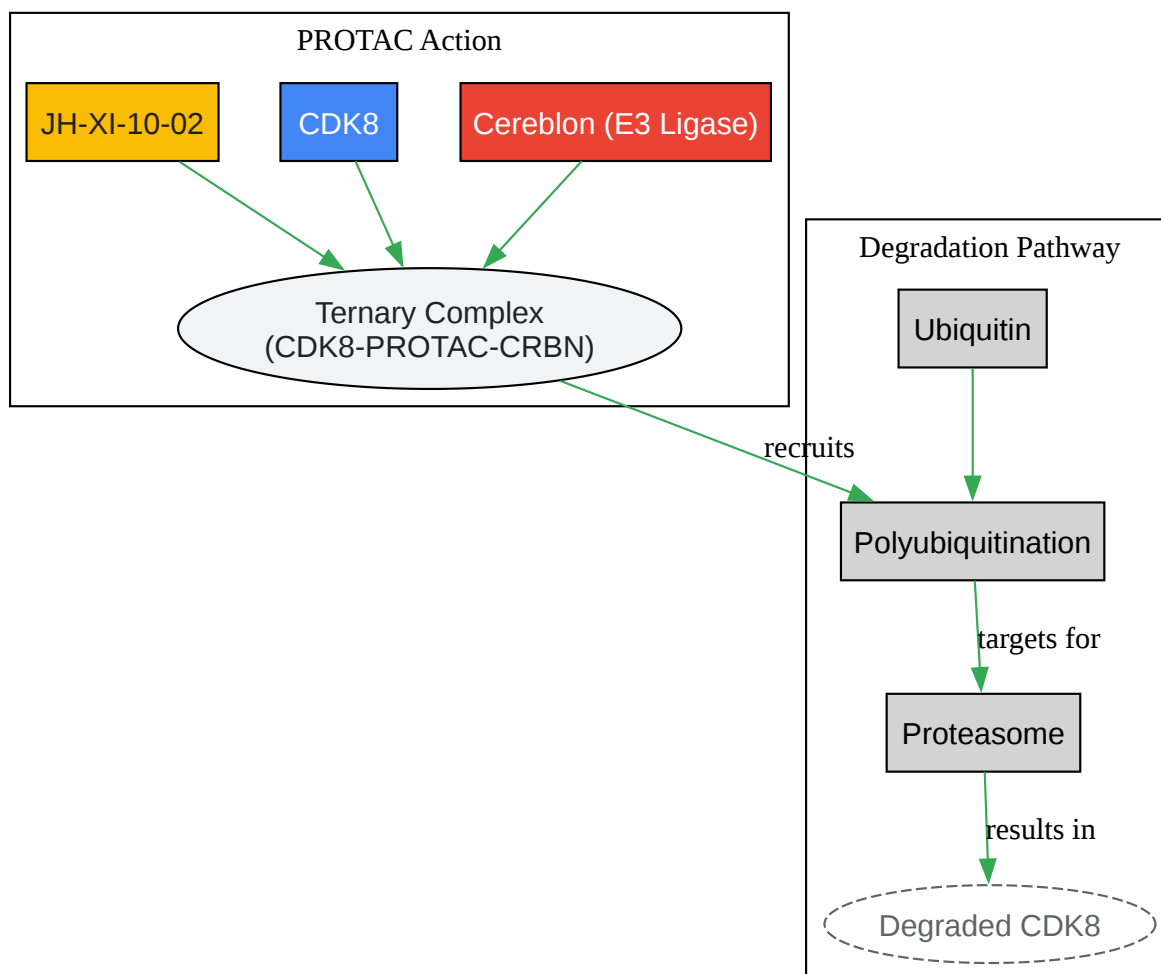
Stock Solution Dilution Table

The following table provides quick calculations for preparing common stock solution concentrations.

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.92 mg	4.60 mg	9.20 mg
5 mM	4.60 mg	23.00 mg	46.01 mg
10 mM	9.20 mg	46.01 mg	92.01 mg
50 mM	46.01 mg	230.04 mg	460.08 mg

Mechanism of Action: CDK8 Degradation

JH-XI-10-02 induces the degradation of CDK8 through the ubiquitin-proteasome system. The diagram below illustrates this signaling pathway.



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Caption: Mechanism of **JH-XI-10-02**-induced CDK8 degradation.

Stability and Storage

Proper storage is critical to maintain the activity of **JH-XI-10-02**.

- Solid Form: Store the lyophilized powder at -20°C, desiccated. In this form, the chemical is stable for up to 3 years.^{[1][8]}

- In Solvent:
 - For short-term storage, aliquots can be kept at -20°C for up to 1 month.[1][2]
 - For long-term storage, it is recommended to store aliquots at -80°C for up to 6 months.[2]
- Freeze-Thaw Cycles: Avoid multiple freeze-thaw cycles as this can lead to a loss of potency. [8]

Safety Precautions

- **JH-XI-10-02** is for research use only and should not be used in humans.[7]
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

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